

Health and safety information for 2-(Ethylamino)nicotinonitrile

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Compound of Interest

Compound Name: 2-(Ethylamino)nicotinonitrile

Cat. No.: B1610959

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An In-depth Technical Guide to the Health and Safety of **2-(Ethylamino)nicotinonitrile**

This guide provides comprehensive health and safety information for **2-(Ethylamino)nicotinonitrile**, tailored for researchers, scientists, and drug development professionals. The information herein is synthesized from available safety data sheets and chemical databases to ensure a high standard of technical accuracy and practical utility in a laboratory setting.

Chemical Identification and Properties

2-(Ethylamino)nicotinonitrile is a substituted pyridine derivative used as a building block in organic synthesis, particularly in the development of pharmaceutical and agrochemical compounds.^[1] Accurate identification is critical for safety.

Synonyms: 2-(Ethylamino)-3-cyanopyridine, 2-(Ethylamino)-3-pyridinecarbonitrile^[2] Molecular Formula: C₈H₉N₃^[2] Molecular Weight: 147.18 g/mol ^[2]

Property	Value	Source
CAS Number	52583-89-8	[2][3]
Melting Point	83-86°C	[2]
Density	1.10 g/cm ³	[2]
Storage Temperature	Inert atmosphere, Room Temperature	[2]

Note on CAS Numbers: Multiple CAS numbers appear for similar compounds in various databases. Researchers should always verify the CAS number associated with their specific reagent. This guide focuses on CAS 52583-89-8.

Hazard Identification and GHS Classification

The toxicological properties of **2-(Ethylamino)nicotinonitrile** have not been fully investigated. [4] However, based on data for similar nicotinonitrile derivatives, a cautious approach is warranted. The following classifications represent a consolidation of available data.

GHS Hazard Statements:

- H315: Causes skin irritation.[5]
- H317: May cause an allergic skin reaction.[2]
- H319: Causes serious eye irritation.[5]
- H335: May cause respiratory irritation.[5]

Precautionary Statements (Consolidated):[2][5]

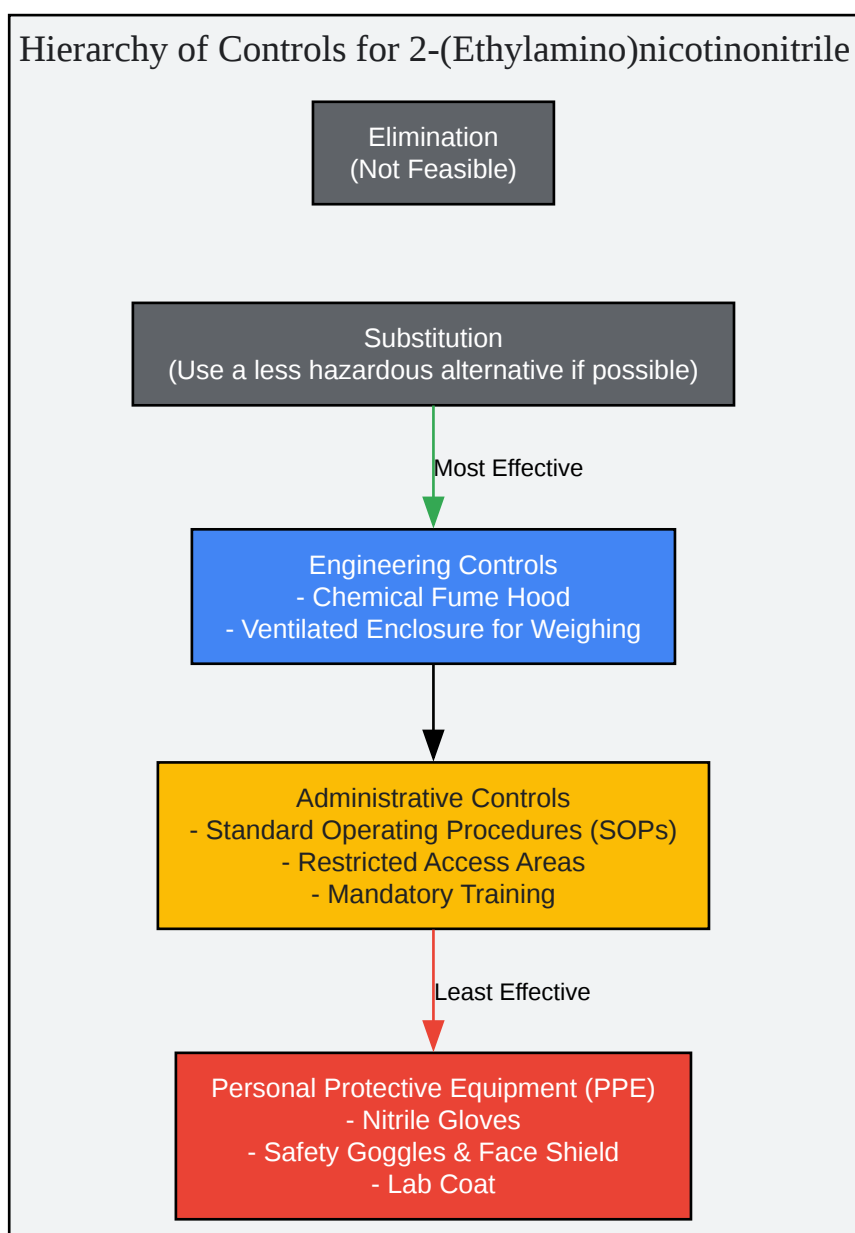
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.

- P280: Wear protective gloves/protective clothing/eye protection/face protection.

Due to the presence of a nitrile group (-CN), there is a potential for the release of highly toxic hydrogen cyanide gas upon combustion or reaction with strong acids.

Risk Management and Safe Handling

A systematic approach to risk management is essential when working with **2-(Ethylamino)nicotinonitrile**. The "Hierarchy of Controls" provides a framework for implementing the most effective safety measures.



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Caption: Hierarchy of Controls for Safe Handling.

Engineering Controls

The primary engineering control for handling this compound is a certified chemical fume hood. This protects the user from inhaling potentially irritating dust or vapors. When weighing the solid, use a ventilated balance enclosure or perform the task in a fume hood to prevent dust dispersion.

Personal Protective Equipment (PPE)

Proper PPE is the last line of defense. The following are mandatory when handling **2-(Ethylamino)nicotinonitrile**:

- **Eye and Face Protection:** Chemical safety goggles are required at all times.[6] When there is a risk of splashing or handling larger quantities, a face shield should be worn in addition to goggles.[7]
- **Skin Protection:** Wear nitrile gloves. Inspect gloves for any signs of degradation or puncture before use. A standard lab coat should be worn and kept fully buttoned.[6]
- **Respiratory Protection:** If dust is generated and engineering controls are insufficient, a NIOSH-approved respirator should be used.[8]

Handling and Storage Protocols

Handling:

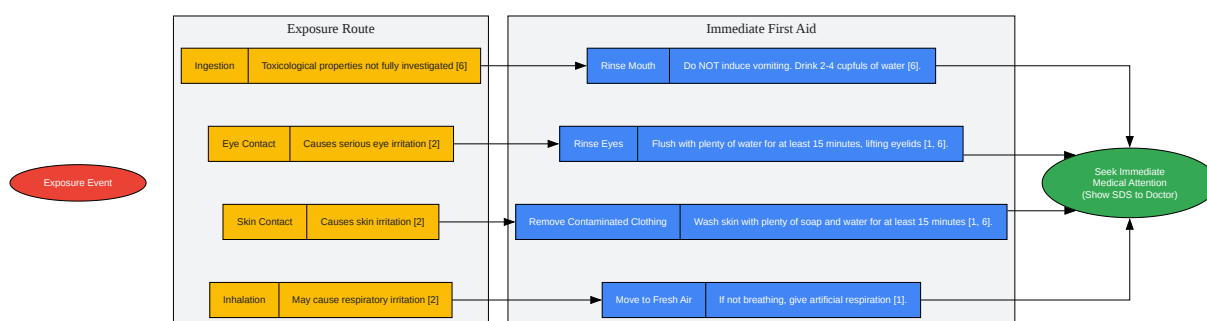
- **Preparation:** Before handling, ensure the work area is clean and uncluttered. Locate the nearest safety shower and eyewash station.
- **Dispensing:** Avoid generating dust when handling the solid material.[4] Use with adequate ventilation.
- **Hygiene:** Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[5] Do not eat, drink, or smoke in the laboratory.[5]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[4][5]
- The compound should be stored under an inert atmosphere.[2]
- Store away from incompatible substances such as strong oxidizing agents.[9]

Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.



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Caption: Emergency First Aid Response Workflow.

First-Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[3][10]
- Skin Contact: Immediately remove contaminated clothing.[5] Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes.[3] If skin irritation persists, get medical advice.[5]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[3] Remove contact lenses if present and easy to do so.[5] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[4] Never give anything by mouth to an unconscious person.[3] Rinse the mouth with water and drink two to four cupfuls of water.[4] Call a physician or poison control center immediately.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3]
- Specific Hazards: During a fire, irritating and highly toxic gases, including hydrogen cyanide and nitrogen oxides, may be generated.[4][11]
- Protective Equipment: Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.[3][4]

Accidental Release Measures

- Evacuate: Evacuate non-essential personnel from the spill area.[12]
- Ventilate: Ensure adequate ventilation.[4]
- Control Ignition Sources: Remove all sources of ignition.
- Contain and Clean: Wearing appropriate PPE, sweep up the solid material, avoiding dust formation, and place it into a suitable, labeled container for disposal.[3][4]
- Decontaminate: Clean the spill area thoroughly.

Waste Disposal

Chemical waste must be disposed of in accordance with all federal, state, and local regulations.

- Containerization: Collect waste **2-(Ethylamino)nicotinonitrile** and contaminated materials in a clearly labeled, sealed container.^[13]
- Disposal Route: The material may be dissolved in a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber. Do not dispose of down the sewer.^[14]
- Professional Disposal: Contact a licensed professional waste disposal service to arrange for pickup and disposal.

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